

Application Notes and Protocols: 2(3H)-Benzofuranone, hexahydro- in Fragrance Formulation

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Compound of Interest

Compound Name: 2(3H)-Benzofuranone, hexahydro-

Cat. No.: B1619639

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For Researchers, Scientists, and Drug Development Professionals

Introduction

2(3H)-Benzofuranone, hexahydro- (CAS No. 6051-03-2), a saturated bicyclic lactone, is a versatile fragrance ingredient valued for its complex and multifaceted olfactory profile. This document provides detailed application notes and protocols for its use in fragrance formulations, catering to researchers, scientists, and professionals in the field of fragrance and drug development. Its unique scent characteristics, coupled with a favorable safety profile, make it a valuable component in the creation of a wide range of fragrance accords.

Olfactory Profile and Chemical Properties

2(3H)-Benzofuranone, hexahydro- possesses a rich and warm aroma with prominent creamy, coconut, and coumarin-like facets. Its scent is further characterized by sweet, herbal, spicy, and woody undertones, providing a substantive and long-lasting quality to fragrance compositions. As a lactone, it contributes to the overall body and richness of a scent, often used to impart a smooth, velvety texture and enhance the diffusion and tenacity of other fragrance materials.

Table 1: Chemical and Physical Properties of **2(3H)-Benzofuranone, hexahydro-**

Property	Value
IUPAC Name	3a,4,5,6,7,7a-Hexahydro-1-benzofuran-2(3H)-one
CAS Number	6051-03-2
Molecular Formula	C ₈ H ₁₂ O ₂
Molecular Weight	140.18 g/mol
Odor Description	Coconut, Coumarinic, Sweet, Creamy, Herbal, Spicy, Woody, Lactonic
Appearance	Colorless to pale yellow liquid

Application in Fragrance Formulations

2(3H)-Benzofuranone, hexahydro- is a highly versatile ingredient that can be incorporated into a wide array of fragrance types, from gourmand and fruity to floral and oriental compositions. Its primary functions in a fragrance formulation include:

- **Enhancing Creaminess and Sweetness:** Its lactonic character provides a rich, creamy, and sweet dimension, particularly effective in gourmand fragrances aiming for milky, caramel, or vanilla notes.
- **Providing a Coconut Accord:** It is a key component for building realistic and sophisticated coconut fragrances, moving beyond simplistic sun-tan lotion scents to more nuanced and natural profiles.
- **Boosting Floral and Fruity Notes:** In floral compositions, it can accentuate the creamy facets of white florals like gardenia and tuberose. In fruity accords, it can enhance the juiciness and ripeness of notes like peach and apricot.
- **Adding Warmth and Tenacity:** Its coumarin and woody undertones provide warmth and depth to a fragrance, acting as a fixative to improve the overall longevity of the scent on the skin.

Recommended Usage Levels

The International Fragrance Association (IFRA) has not specified any restrictions on the maximum concentration of **2(3H)-Benzofuranone, hexahydro-** in finished consumer products. However, as with all fragrance materials, its concentration should be carefully considered based on the desired olfactory effect and the overall composition of the fragrance. While some lactones can be used at levels up to 5-10% in specific fragrance types, a general guideline for **2(3H)-Benzofuranone, hexahydro-** would be in the range of 0.1% to 2% of the fragrance concentrate, depending on the desired impact. One source indicates a very low odor detection threshold of 0.8 ng/L in the air, highlighting its potency.

Table 2: Illustrative Usage Levels of **2(3H)-Benzofuranone, hexahydro-** in Different Fragrance Accords

Fragrance Accord	Illustrative Concentration Range (%) in Fragrance Concentrate	Olfactory Contribution
Gourmand (Vanilla, Caramel)	0.5 - 2.0	Enhances creaminess, adds a milky and sweet depth.
Tropical (Coconut, Tiaré Flower)	1.0 - 5.0	Provides a rich, naturalistic coconut note.
Fruity (Peach, Apricot)	0.2 - 1.0	Boosts juiciness and adds a creamy, ripe character.
Floral (White Florals)	0.1 - 0.5	Accentuates the creamy and lactonic facets of the flowers.
Woody/Oriental	0.1 - 1.0	Lends warmth, sweetness, and a smooth, coumarinic background.

Experimental Protocols

Protocol for Sensory Evaluation of **2(3H)-Benzofuranone, hexahydro-**

Objective: To characterize the olfactory profile and intensity of **2(3H)-Benzofuranone, hexahydro-** at different concentrations.

Materials:

- **2(3H)-Benzofuranone, hexahydro-**
- Odorless solvent (e.g., Diethyl Phthalate - DEP)
- Glass vials
- Pipettes
- Smelling strips
- Sensory panel of trained evaluators (minimum of 5)

Procedure:

- **Preparation of Dilutions:** Prepare a series of dilutions of **2(3H)-Benzofuranone, hexahydro-** in DEP at concentrations of 0.1%, 0.5%, 1%, and 5% (w/w).
- **Sample Presentation:** Dip smelling strips into each dilution and allow the solvent to evaporate for 30 seconds.
- **Sensory Evaluation:** Present the smelling strips to the sensory panel in a randomized order. Panelists should evaluate the odor based on the following attributes:
 - **Odor Descriptors:** Describe the character of the scent (e.g., coconut, creamy, sweet, woody).
 - **Intensity:** Rate the intensity of the odor on a scale from 1 (very weak) to 9 (very strong).
 - **Tenacity:** Evaluate the persistence of the odor on the smelling strip over time (e.g., at 1 hour, 4 hours, and 24 hours).
- **Data Analysis:** Compile the data from all panelists and calculate the mean intensity scores for each concentration. Analyze the frequency of odor descriptors to create a comprehensive olfactory profile.

Protocol for Stability Testing of a Fragrance Formulation Containing **2(3H)-Benzofuranone, hexahydro-**

Objective: To assess the physical and chemical stability of a fragrance formulation containing **2(3H)-Benzofuranone, hexahydro-** under accelerated conditions.

Materials:

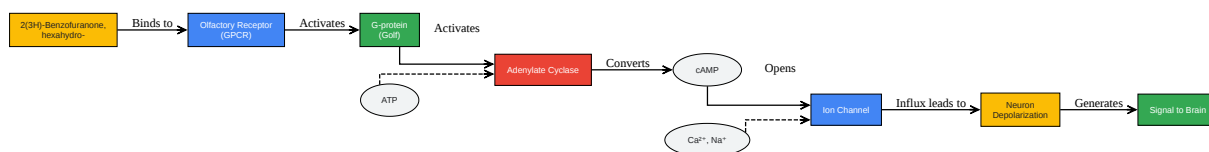
- Test fragrance formulation containing a known concentration of **2(3H)-Benzofuranone, hexahydro-**.
- Control fragrance formulation without **2(3H)-Benzofuranone, hexahydro-**.
- Glass bottles with airtight seals.
- Oven capable of maintaining a constant temperature of $40^{\circ}\text{C} \pm 2^{\circ}\text{C}$.
- Refrigerator capable of maintaining a constant temperature of $4^{\circ}\text{C} \pm 2^{\circ}\text{C}$.
- UV light chamber.
- Gas Chromatography-Mass Spectrometry (GC-MS) equipment.

Procedure:

- Sample Preparation: Fill the glass bottles with the test and control fragrance formulations.
- Storage Conditions:
 - Accelerated Stability (Heat): Store samples at 40°C for 1, 2, and 3 months.
 - Control: Store samples at room temperature ($20\text{-}25^{\circ}\text{C}$) in the dark.
 - Cold Stability: Store samples at 4°C for 1, 2, and 3 months.
 - Light Stability: Expose samples to controlled UV light for a specified duration.
- Evaluation: At each time point, evaluate the samples for:

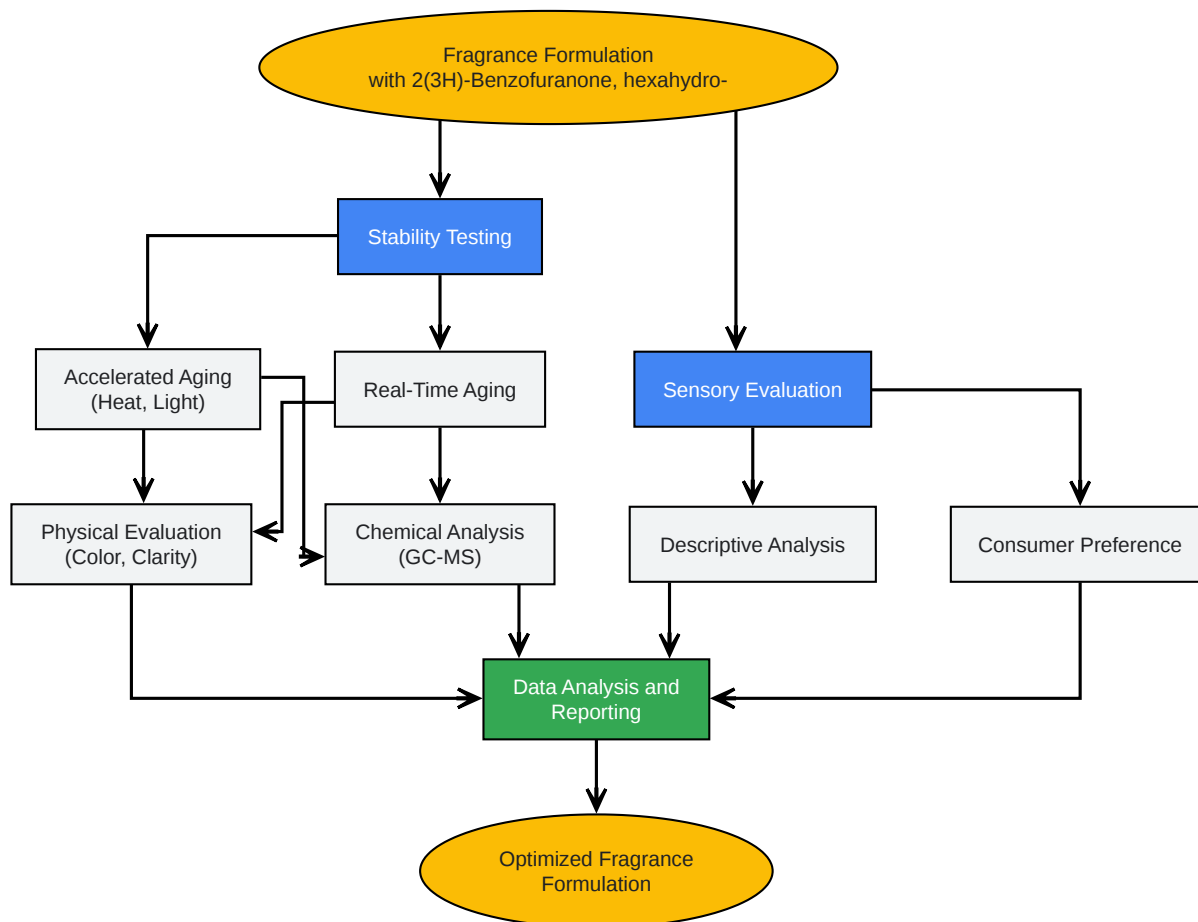
- Physical Changes: Color, clarity, and phase separation.
- Olfactory Changes: Compare the scent profile of the aged samples to the control samples using a sensory panel.
- Chemical Analysis: Analyze the chemical composition of the samples using GC-MS to identify any degradation products or changes in the concentration of **2(3H)-Benzofuranone, hexahydro-**.
- Data Analysis: Document all physical and olfactory changes. Quantify the percentage degradation of **2(3H)-Benzofuranone, hexahydro-** based on the GC-MS data.

Mandatory Visualizations



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Caption: Olfactory Signaling Pathway of an Odorant Molecule.



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Caption: Experimental Workflow for Fragrance Evaluation.

- To cite this document: BenchChem. [Application Notes and Protocols: 2(3H)-Benzofuranone, hexahydro- in Fragrance Formulation]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1619639#application-of-2-3h-benzofuranone-hexahydro-in-fragrance-formulation>]

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